

thermal properties of indole-based fluorescent compounds

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Compound Focus: 1-Dodecyl-2-[3-(1-dodecyl-3,3-dimethylindol-1-ium-2-yl)prop-2-enylidene]-3,3-dimethylindole;iodide

CAS No.: 75664-01-6

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Thermal Effects on Indole Fluorescence

The fluorescence properties of indole and its derivatives are highly sensitive to temperature, primarily affecting **emission intensity**, **emission wavelength (color)**, and the **efficiency of delayed emission processes** like Thermally Activated Delayed Fluorescence (TADF) [1] [2] [3].

The table below summarizes the core mechanisms and research applications of this temperature dependence.

Mechanism / Phenomenon	Key Observation with Temperature	Research Application / Implication
Non-radiative decay	Emission intensity typically decreases with increasing temperature [3].	Fundamental parameter for probe sensitivity.
Molecular conformation & packing	Emission wavelength can shift (often red-shift upon cooling) [3].	Basis for rationetric temperature sensing (color change) [3].

Mechanism / Phenomenon	Key Observation with Temperature	Research Application / Implication
Thermally Activated Delayed Fluorescence (TADF)	Emission intensity increases with temperature (activates RISC process) [2].	Enables temperature-gated switching between TADF and Room Temperature Phosphorescence (RTP) [2].

Experimental Data and Compound Performance

The specific chemical structure and the surrounding environment critically determine the nature and extent of a compound's thermal response.

Thermally Responsive Indole-Based Systems

The table below compares the performance of selected indole-based systems documented in recent literature.

Compound / System	Observed Thermal Response	Key Quantitative Data	Research Context
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| **Elastic Crystal of Compound 1** [3] | **Red-shift** in emission wavelength and **increase** in intensity upon cooling. | Linear range: 77 K to 277 K. λ_{max} shift: -0.21 nm/K (540 nm to 580 nm). Intensity: Increased 1.79x at 77 K vs. 277 K. | Flexible, cryogenically stable **optical thermal sensor**. | | **ICA@HBO2 Composite** [2] | Exhibits **Thermally Activated Delayed Fluorescence (TADF)**. | TADF lifetime: 1559 ms at room temperature. Quantum yield: 13.71%. | **Information encryption & security display** via temperature-dependent afterglow. | | **Cl-ICA@HBO2 Composite** [2] | TADF with reduced performance due to heavy atom effect. | TADF lifetime: 429 ms. Quantum yield: 4.64%. | Demonstrates how **substituent groups** regulate delayed emissions. | | **COOH-ICA@HBO2 Composite** [2] | Switches from TADF to **Room Temperature Phosphorescence (RTP)**. | RTP lifetime: 1066 ms. Quantum yield: 22.42%. | **Temperature-gated emission switching** for multi-level data encryption. |

Experimental Protocols for Characterization

To study the thermal properties of indole-based fluorophores, the following methodologies are commonly employed.

Temperature-Dependent Steady-State Fluorescence Spectroscopy

This fundamental experiment measures changes in emission spectrum (intensity and wavelength) as a function of temperature.

- **Sample Preparation:** Dissolve the compound in a suitable solvent (e.g., THF, DMSO) or prepare solid samples (films, crystals). Use degassed solvents to minimize oxygen quenching if studying triplet states [4].
- **Instrumentation:** Use a **fluorometer** equipped with a temperature-controlled cuvette holder (e.g., Peltier controller).
- **Procedure:**
 - Place sample in the fluorometer and set the excitation wavelength.
 - Set a temperature range and interval (e.g., 77 K to 350 K).
 - At each temperature, record the full emission spectrum.
 - Plot the maximum emission wavelength (λ_{\max}) and intensity (or quantum yield) versus temperature to determine the relationship [3].

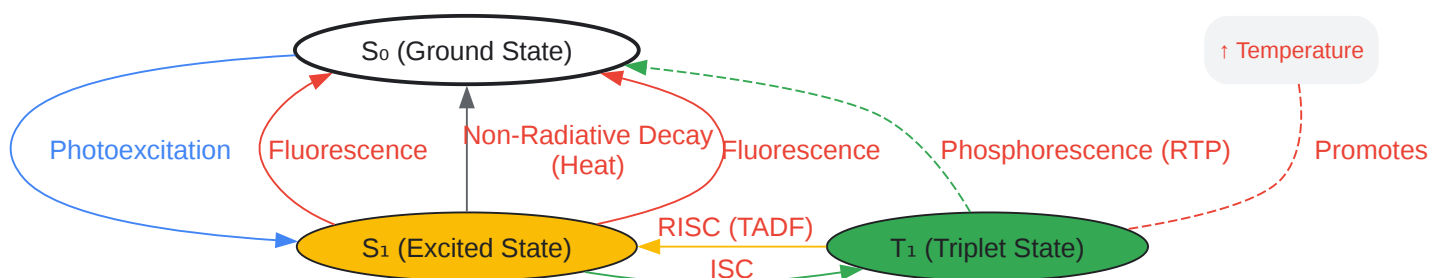
Time-Resolved Fluorescence Lifetime Measurements

This technique measures the average time a molecule remains in its excited state, which is often temperature-dependent.

- **Instrumentation:** Time-Correlated Single Photon Counting (TCSPC) or a strobe-based fluorometer with temperature control.
- **Procedure:**
 - Excite the sample with a pulsed light source.
 - Record the decay profile of emission intensity at the peak wavelength.
 - Fit the decay curve to a mathematical model (e.g., mono- or bi-exponential) to extract the fluorescence lifetime(s).
 - Repeat measurements across a temperature range. A changing lifetime indicates variations in radiative and non-radiative decay rates [3].

Visualizing Thermal Influence on Photophysical Pathways

The diagram below illustrates how temperature influences the key excited-state processes in indole-based compounds, including the TADF mechanism.



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Influence of temperature on the photophysical pathways of indole-based compounds. An increase in temperature typically enhances non-radiative decay (quenching fluorescence) but is essential for activating the RISC process responsible for TADF [2] [3].

Future Research Directions

Current research is focused on designing new indole derivatives with enhanced thermal sensitivity and stability. Promising directions include:

- **Developing benzindole-based probes** with larger π -conjugated systems for improved photostability and anti-interference capabilities in complex biological environments [5].
- **Exploring elastic crystalline materials** that maintain mechanical flexibility and precise temperature sensing over a wide range, including cryogenic conditions [3].
- **Engineering substituent groups** to finely control the energy gap (ΔE_{ST}) between singlet and triplet states, thereby tuning TADF and RTP efficiency for applications in optoelectronics and bioimaging [2].

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